



Application Notes and Protocols for Torcetrapib Administration in Rodents

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These application notes provide a detailed guide for researchers, scientists, and drug development professionals on the dosage and administration of the cholesteryl ester transfer protein (CETP) inhibitor, torcetrapib, in rat and mouse models. The following protocols are based on established preclinical studies and are intended to ensure safe and effective administration for experimental purposes.

Data Presentation: Dosage and Administration of Torcetrapib

The following tables summarize the quantitative data on torcetrapib dosage and administration in rats and mice from various studies.

Table 1: Torcetrapib Administration in Rats



Parameter	Details	Reference
Dosage	5 mg/kg	[1]
10 mg/kg	[1]	
20 mg/kg	[1]	_
60 mg/kg	[2]	_
200 mg/kg	[2]	_
Administration Route	Intravenous (i.v.) infusion	[1]
Oral gavage	[3]	
Vehicle	Saline (for i.v. infusion)	[1]
0.5% CMC-Na (recommended for oral gavage)	[4]	
Frequency	Single dose	[1]
Animal Model	Anesthetized rats	[1]
Conscious rats	[1]	
Zucker fa/fa diabetic rats	[2]	_
Observed Effects	Increased mean arterial pressure[1][2]	
Increased plasma aldosterone and corticosterone levels[1]		

Table 2: Torcetrapib Administration in Mice



Parameter	Details	Reference
Dosage	3 mg/kg	[5]
10 mg/kg	[1][5]	_
30 mg/kg	[2][5][6][7]	_
~50 mg/kg	[1]	
Administration Route	Oral gavage	[5]
Intravenous (i.v.) infusion	[1]	
Intraperitoneal injection	[6]	_
Vehicle	Not specified (oral gavage)	[5]
Not specified (i.v. infusion)	[1]	
MEM/HEPES (for cell suspension injection)	[6]	_
Frequency	Daily for 14 days	[5]
Daily for 3 weeks	[6][7]	
Twice daily for 48 hours	[6]	_
Single 30-minute infusion	[1]	
Animal Model	B6 mice	[1]
B6-Tg(CETP) transgenic mice[1][5]		
CETP-ApoB100 transgenic mice[6][7]	_	
Observed Effects	Increased HDL cholesterol[1] [5][6][7]	
Reduced LDL cholesterol[5]		_
Increased blood pressure in both normal and CETP	_	



transgenic mice[1]

Promotes reverse cholesterol transport[6][7]

Experimental Protocols Protocol 1: Oral Gavage Administration in Mice

This protocol describes the daily administration of torcetrapib via oral gavage to investigate its effects on lipid profiles.

Materials:

- Torcetrapib
- Vehicle (e.g., 0.5% Carboxymethylcellulose sodium (CMC-Na) in sterile water)
- Animal balance
- Gavage needles (flexible, appropriate size for mice)
- Syringes (1 mL)
- Vortex mixer
- Mortar and pestle (if starting with solid compound)

Procedure:

- Preparation of Dosing Solution:
 - Accurately weigh the required amount of torcetrapib based on the desired dose and the number of animals.
 - If starting with a solid, grind the torcetrapib to a fine powder using a mortar and pestle.
 - Prepare the vehicle solution (0.5% CMC-Na). For a homogeneous suspension, it is recommended to use 0.5% CMC-Na.[4]



- Gradually add the powdered torcetrapib to the vehicle while vortexing to ensure a uniform suspension. A general formulation for compounds soluble in DMSO is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline/PBS/ddH2O, with the solvents added sequentially.[4]
- The final concentration should be calculated to deliver the desired dose in a volume of approximately 10 mL/kg body weight.
- Animal Handling and Dosing:
 - Weigh each mouse to determine the exact volume of the dosing solution to be administered.
 - Gently restrain the mouse.
 - Attach the gavage needle to the syringe filled with the torcetrapib suspension.
 - Carefully insert the gavage needle into the esophagus and deliver the solution directly into the stomach.
 - Monitor the animal for any signs of distress during and after the procedure.
- Treatment Schedule:
 - For chronic studies, repeat the oral gavage administration daily for the specified duration (e.g., 14 days or 3 weeks).[5][6][7]

Protocol 2: Intravenous Infusion in Rats

This protocol details the acute administration of torcetrapib via intravenous infusion to assess its hemodynamic effects.

Materials:

- Torcetrapib
- Vehicle (e.g., sterile saline)



- Anesthetic (e.g., sodium pentobarbital)
- Infusion pump
- Catheters (for jugular vein cannulation)
- Syringes
- Surgical instruments
- Blood pressure monitoring equipment

Procedure:

- Surgical Preparation:
 - Anesthetize the rat with an appropriate anesthetic (e.g., sodium pentobarbital at 55 mg/kg, i.p.).[1]
 - Surgically expose the jugular vein for catheterization.
 - Insert a catheter into the jugular vein for drug infusion.
 - If blood pressure is being monitored, insert a catheter into the carotid artery.
- Preparation of Infusion Solution:
 - Dissolve torcetrapib in sterile saline to the desired concentration.
 - The concentration should be calculated to deliver the target dose (e.g., 5 mg/kg or 10 mg/kg) over a specific time (e.g., 30 minutes).[1]
- Intravenous Infusion:
 - Connect the venous catheter to the infusion pump with a syringe containing the torcetrapib solution.
 - Set the infusion pump to deliver the solution at a constant rate over the specified duration.



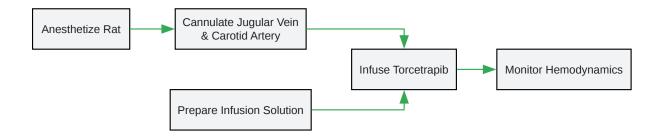
- For a 10 mg/kg dose infused over 30 minutes, the infusion volume was 1 mL per rat.[1]
- Monitoring:
 - Continuously monitor physiological parameters such as mean arterial blood pressure and heart rate before, during, and after the infusion.[1]

Visualizations



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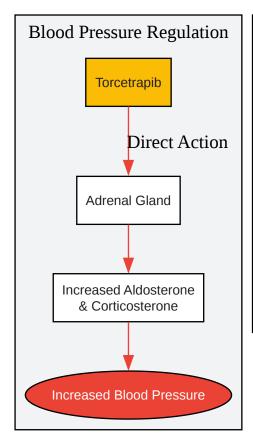
Workflow for oral gavage administration of torcetrapib in mice.

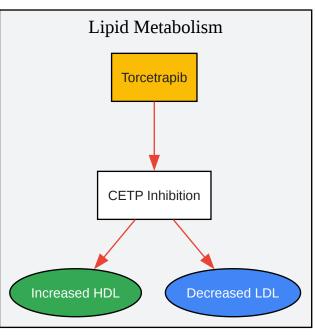


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Workflow for intravenous infusion of torcetrapib in rats.







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Signaling pathways affected by torcetrapib administration.

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